

Application Note: Preparation of Disperse Orange 37 Stock Solutions

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Compound of Interest

Compound Name: Disperse Orange 37

Cat. No.: B082867

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Abstract

This document provides a detailed protocol for the preparation, handling, and storage of **Disperse Orange 37** (CAS No. 13301-61-6) stock solutions for research and development applications. **Disperse Orange 37** is an azo dye used in various laboratory settings, including as a standard for allergy testing, in microscopy, and for studying the environmental impact of textile effluents.^{[1][2]} Due to its low aqueous solubility, proper solvent selection and preparation techniques are critical for obtaining accurate and reproducible experimental results. This guide outlines the necessary safety precautions, recommended solvents, and a step-by-step methodology for preparing homogenous stock solutions.

Physicochemical & Safety Data

A summary of the key properties and safety information for **Disperse Orange 37** is presented in the table below. This dye is classified as a skin sensitizer and should be handled with appropriate personal protective equipment.^[1]

Property	Value	Reference(s)
IUPAC Name	3-[4-[(2,6-dichloro-4-nitrophenyl)diazenyl]-N-ethylanilino]propanenitrile	[3]
CAS Number	13301-61-6	[1][2][3]
Molecular Formula	C ₁₇ H ₁₅ Cl ₂ N ₅ O ₂	[3]
Molecular Weight	392.24 g/mol	[1][3]
Appearance	Orange to reddish-orange powder	[4]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., methanol, acetone, dichloromethane)	[4]
Storage Temperature	Room Temperature	[1][5]
Hazard Codes	H317 (May cause an allergic skin reaction)	[1][3]
Signal Word	Warning	[1]

Experimental Protocol

This section details the materials, equipment, and step-by-step procedure for preparing a **Disperse Orange 37** stock solution.

Materials and Equipment

- **Disperse Orange 37** powder (as required)
- Analytical balance
- Appropriate organic solvent (e.g., HPLC-grade Methanol, Acetone, or Dichloromethane)
- Volumetric flasks (Class A)

- Glass beakers
- Spatula
- Magnetic stirrer and stir bar, or Vortex mixer
- Ultrasonic bath (sonicator)
- Fume hood
- Personal Protective Equipment (PPE):
 - Nitrile gloves
 - Safety glasses or goggles
 - Lab coat
 - Dust mask (recommended when handling powder)^[1]

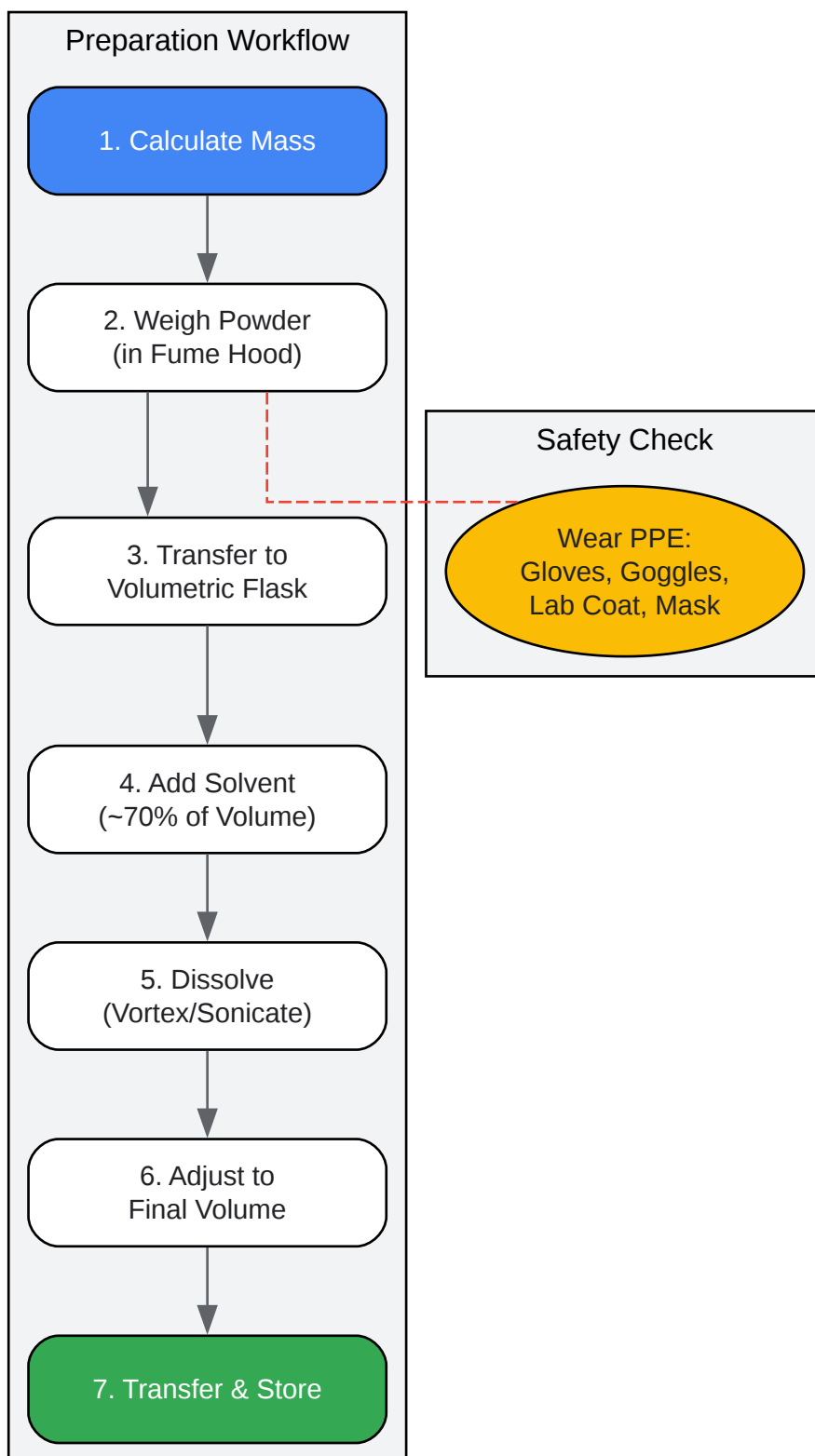
Stock Solution Preparation (Example: 10 mM in 10 mL Methanol)

- Perform Calculations:
 - Calculate the mass of **Disperse Orange 37** required.
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 392.24 \text{ g/mol} = 0.00392 \text{ g} = 3.92 \text{ mg}$
- Weighing the Compound:
 - Perform all work in a fume hood.
 - Place a weigh boat on the analytical balance and tare.
 - Carefully weigh out 3.92 mg of **Disperse Orange 37** powder using a clean spatula.

- Dissolution:
 - Transfer the weighed powder to a 10 mL Class A volumetric flask.
 - Add approximately 5-7 mL of methanol to the flask.
 - Gently swirl the flask to wet the powder.
 - Mix using a vortex mixer or place in an ultrasonic bath for 5-10 minutes to aid dissolution. Solubility can be enhanced by warming the solvent slightly.^[4]
- Final Volume Adjustment:
 - Once the solute is fully dissolved, bring the solution to the final volume of 10 mL with methanol. Ensure the bottom of the meniscus is aligned with the calibration mark on the flask.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Transfer the stock solution to an amber glass vial to protect it from light.
 - Label the vial clearly with the compound name, concentration, solvent, and preparation date.
 - Store the solution at room temperature.^[1]

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **Disperse Orange 37** stock solution.



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Caption: Workflow for preparing **Disperse Orange 37** stock solution.

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